

Toxicological Profile of (E)-Fenpyroximate-d9: An In-Depth Technical Guide

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

Cat. No.: B15559756

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Disclaimer: This document summarizes the toxicological profile of (E)-Fenpyroximate. To date, no specific toxicological studies have been published on the deuterated analog, **(E)-Fenpyroximate-d9**. The data presented herein are extrapolated from studies conducted on the non-deuterated parent compound. Deuteration can potentially alter the metabolic rate and, consequently, the toxicokinetic and toxicodynamic properties of a substance. Therefore, this guide should be interpreted with caution by researchers, scientists, and drug development professionals.

Executive Summary

(E)-Fenpyroximate is a phenoxy pyrazole acaricide that functions by inhibiting the mitochondrial electron transport chain at complex I (NADH:ubiquinone oxidoreductase).[1][2] This mode of action leads to a disruption of cellular respiration and ATP production.[1] Toxicological assessments in various animal models indicate moderate acute oral toxicity and high acute inhalation toxicity.[3] The primary effects observed in repeated-dose studies are decreased body weight and clinical signs such as diarrhea and emaciation.[4][5] There is no evidence of carcinogenicity, genotoxicity, or significant reproductive or developmental toxicity at doses that do not cause maternal toxicity.[3][5] While some neurotoxic effects have been observed in acute studies, they are not a prominent feature in the overall toxicological profile.[4]

Fenpyroximate is extensively metabolized, primarily through hydrolysis, oxidation, and conjugation, and is excreted mainly via the feces.[3][6]

Acute Toxicity

Fenpyroximate exhibits moderate acute toxicity via the oral route and is highly toxic via the inhalation route.[3] Dermal toxicity is low.[7] Signs of acute toxicity in rodents include hypoactivity, hypopnea, and gastrointestinal irritation.[1][3]

Table 1: Acute Toxicity of Fenpyroximate

Species	Route	LD50 / LC50	Reference
Rat	Oral	245-480 mg/kg bw	[3]
Mouse	Oral	440-520 mg/kg bw	[3]
Rat	Inhalation	0.21-0.36 mg/L (4-hour)	[3]
Rat	Dermal	>2000 mg/kg bw	[7]

Experimental Protocols

Oral LD50 in Rats:

- Test Substance: Fenpyroximate (technical grade, >98% purity).
- Species: Sprague-Dawley rats.
- Administration: Gavage, suspended in 1% aqueous Tween 80.
- Dose Levels: Varying doses to determine the lethal dose for 50% of the population.
- Observation Period: 14 days.
- Endpoints: Mortality, clinical signs of toxicity, body weight changes, and gross necropsy findings.

Sub-chronic and Chronic Toxicity

Repeated oral administration of fenpyroximate in rodents and dogs primarily results in decreased body weight gain.[4][5] In dogs, clinical signs such as diarrhea and emaciation were also observed at higher doses.[3] There is no specific target organ for toxicity identified in chronic studies.[5]

Table 2: No-Observed-Adverse-Effect Level (NOAEL) and Lowest-Observed-Adverse-Effect-Level (LOAEL) from Repeated-Dose Studies

Species	Duration	Route	NOAEL	LOAEL	Effects at LOAEL	Reference
Rat	90-day	Oral (diet)	25 ppm (0.97 mg/kg/day)	75 ppm (3.08 mg/kg/day)	Decreased body weight gain	[8]
Dog	1-year	Oral (capsule)	1.5 mg/kg/day	5 mg/kg/day	Diarrhea, emaciation	[3]
Rat	2-year	Oral (diet)	25 ppm (0.97 mg/kg/day)	75 ppm (3.08 mg/kg/day)	Decreased body weight gain	[8]

Experimental Protocols

1-Year Dog Study:

- Test Substance: Fenpyroximate (technical grade, 98.4% purity).
- Species: Beagle dogs.
- Administration: Gelatin capsules, daily.
- Dose Levels: 0, 0.5, 1.5, 5, or 15 mg/kg bw/day.
- Endpoints: Clinical observations, body weight, food consumption, ophthalmology, hematology, clinical chemistry, urinalysis, organ weights, and histopathology.

Carcinogenicity and Genotoxicity

Fenpyroximate is not considered to be carcinogenic.[5] Long-term studies in rats and mice showed no evidence of an increase in tumor incidence.[8] Furthermore, a comprehensive battery of in vitro and in vivo genotoxicity assays has demonstrated that fenpyroximate is not genotoxic.[3]

Table 3: Genotoxicity Profile of Fenpyroximate

Assay	System	Metabolic Activation	Result	Reference
Ames Test	S. typhimurium	With and without	Negative	[7]
Chromosomal Aberration	Human Lymphocytes	With and without	Negative	[9]
Mouse Micronucleus	In vivo	N/A	Negative	[7]

Experimental Protocols

In Vivo Mouse Micronucleus Assay:

- Test Substance: Fenpyroximate.
- Species: CD-1 mice.
- Administration: Intraperitoneal injection.
- Dose Levels: Multiple dose levels, including a maximum tolerated dose.
- Sample Collection: Bone marrow collected at 24 and 48 hours after treatment.
- Analysis: Polychromatic erythrocytes were scored for the presence of micronuclei.

Reproductive and Developmental Toxicity

Fenpyroximate does not cause reproductive or developmental toxicity at doses that are not maternally toxic.[5] In a two-generation reproduction study in rats, parental and offspring toxicity (decreased body weights) were observed at the same dose level.[4] Developmental toxicity studies in rats and rabbits showed no evidence of embryotoxicity, fetotoxicity, or teratogenicity.[3]

Table 4: Reproductive and Developmental Toxicity NOAELs

Study Type	Species	NOAEL (Maternal)	NOAEL (Offspring/Developmental)	Reference
Two-generation Reproduction	Rat	1.99 mg/kg/day	1.99 mg/kg/day	[3]
Developmental	Rat	25 mg/kg/day	25 mg/kg/day	[5]
Developmental	Rabbit	2.5 mg/kg/day	5 mg/kg/day	[3]

Experimental Protocols

Two-Generation Reproduction Study in Rats:

- Test Substance: Fenpyroximate administered in the diet.
- Species: Sprague-Dawley rats.
- Dose Levels: 0, 15, 40, or 100 ppm in the diet.
- Generations: Two generations (F0 and F1).
- Endpoints: Reproductive performance (mating, fertility, gestation, parturition, lactation), pup viability, growth, and development.

Neurotoxicity

Acute neurotoxicity studies in rats have shown decreased motor activity and startle response at high doses.[4] However, subchronic neurotoxicity studies and observations from other repeat-

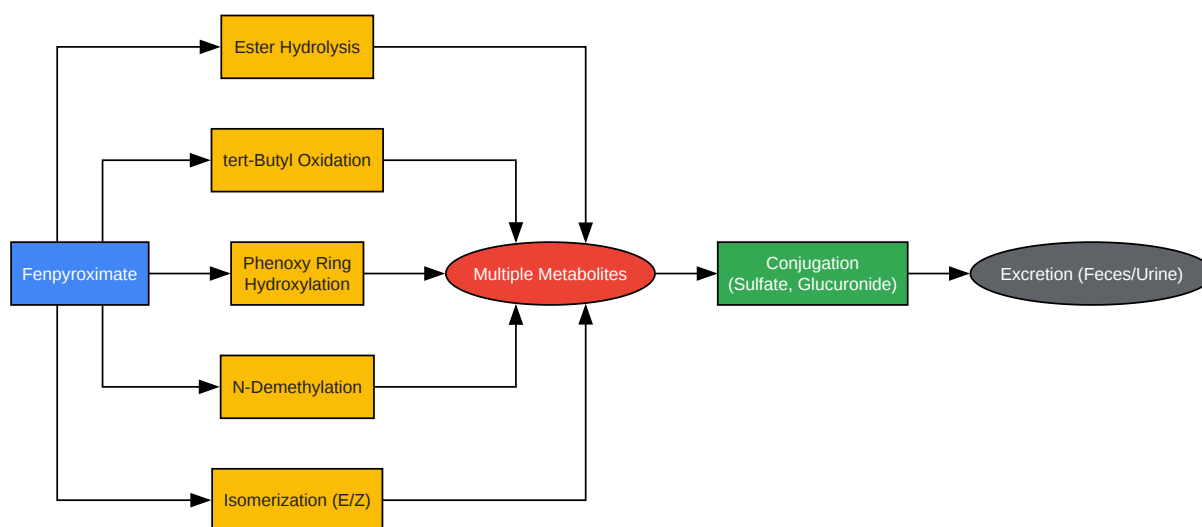
dose studies have not indicated that the nervous system is a primary target for fenpyroximate toxicity.[4][5]

Mechanism of Action and Metabolism

Fenpyroximate's primary mechanism of toxicity is the inhibition of mitochondrial NADH:ubiquinone reductase (Complex I).[10] This disrupts the electron transport chain, leading to decreased ATP production.

Fenpyroximate is extensively metabolized in rats.[3] The proposed metabolic pathways include hydrolysis of the ester bond, oxidation of the tert-butyl group, hydroxylation of the phenoxy pyrazole group, N-demethylation, and conjugation with sulfate and glucuronide.[3][6][9] The parent compound is not found in urine, and the majority of the administered dose is excreted in the feces, indicating significant biliary excretion.[3]

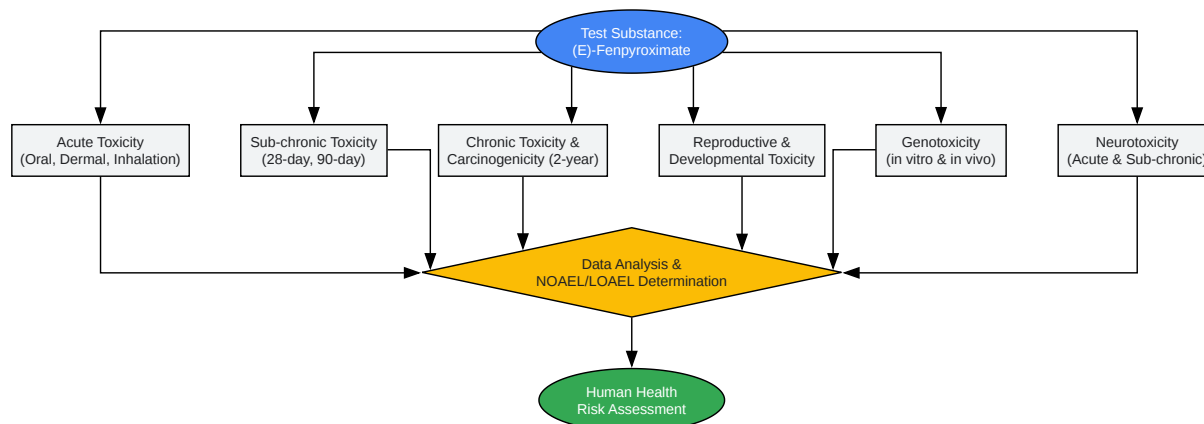
Signaling Pathway Diagram



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Caption: Proposed metabolic pathways of Fenpyroximate in rats.

Experimental Workflow Diagram



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Caption: Standard workflow for toxicological evaluation of a pesticide.

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